

Safe Disposal of Basic Yellow 87: A Procedural Guide

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Compound of Interest

Compound Name: Basic Yellow 87

Cat. No.: B1141925

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals are paramount to ensuring a safe working environment and minimizing environmental impact. This guide provides detailed, step-by-step procedures for the safe disposal of Basic Yellow 87, a synthetic dye used in various applications, including as a hair colorant.

I. Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to handle Basic Yellow 87 with appropriate care. Always consult the Safety Data Sheet (SDS) for the most comprehensive safety information.

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.
- **Ventilation:** Handle Basic Yellow 87 in a well-ventilated area, preferably within a chemical fume hood, to prevent the inhalation of any dust or aerosols.
- **Spill Management:** In the event of a spill, absorb the material with an inert solid such as clay, sand, or diatomaceous earth.[1] Collect the spilled material and place it in a designated, labeled waste container.[1] Ventilate the area of the spill.[1]

II. Step-by-Step Disposal Procedure

The following procedure outlines the recommended steps for the disposal of Basic Yellow 87 waste in a laboratory setting. This process is designed to comply with general chemical waste regulations. Always adhere to your institution's specific waste disposal guidelines and local regulations.

- Waste Segregation:
 - Do not mix Basic Yellow 87 waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Solid waste (e.g., contaminated gloves, weighing papers, paper towels) should be collected separately from liquid waste.
- Waste Container Selection and Labeling:
 - Use a dedicated, sealable, and chemically compatible waste container for Basic Yellow 87 waste. The container should be in good condition and free of leaks.
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "Basic Yellow 87," and any other identifiers required by your institution.
- Collection of Solid Waste:
 - Place all solid materials contaminated with Basic Yellow 87, including used PPE and spill cleanup materials, into the designated solid waste container.
 - Ensure the container is securely sealed after each addition of waste.
- Collection of Liquid Waste:
 - For solutions containing Basic Yellow 87, pour the waste into a designated liquid waste container.
 - Avoid overfilling the container; a general rule is to fill it to no more than 80% of its capacity.
 - Securely cap the container when not in use.
- Storage of Waste:

- Store the sealed waste containers in a designated hazardous waste accumulation area.
- This area should be secure, well-ventilated, and away from general laboratory traffic.
- Arranging for Pickup and Disposal:
 - Contact your institution's EHS office to schedule a pickup for the hazardous waste.
 - Provide them with all necessary information about the waste, as indicated on the label.

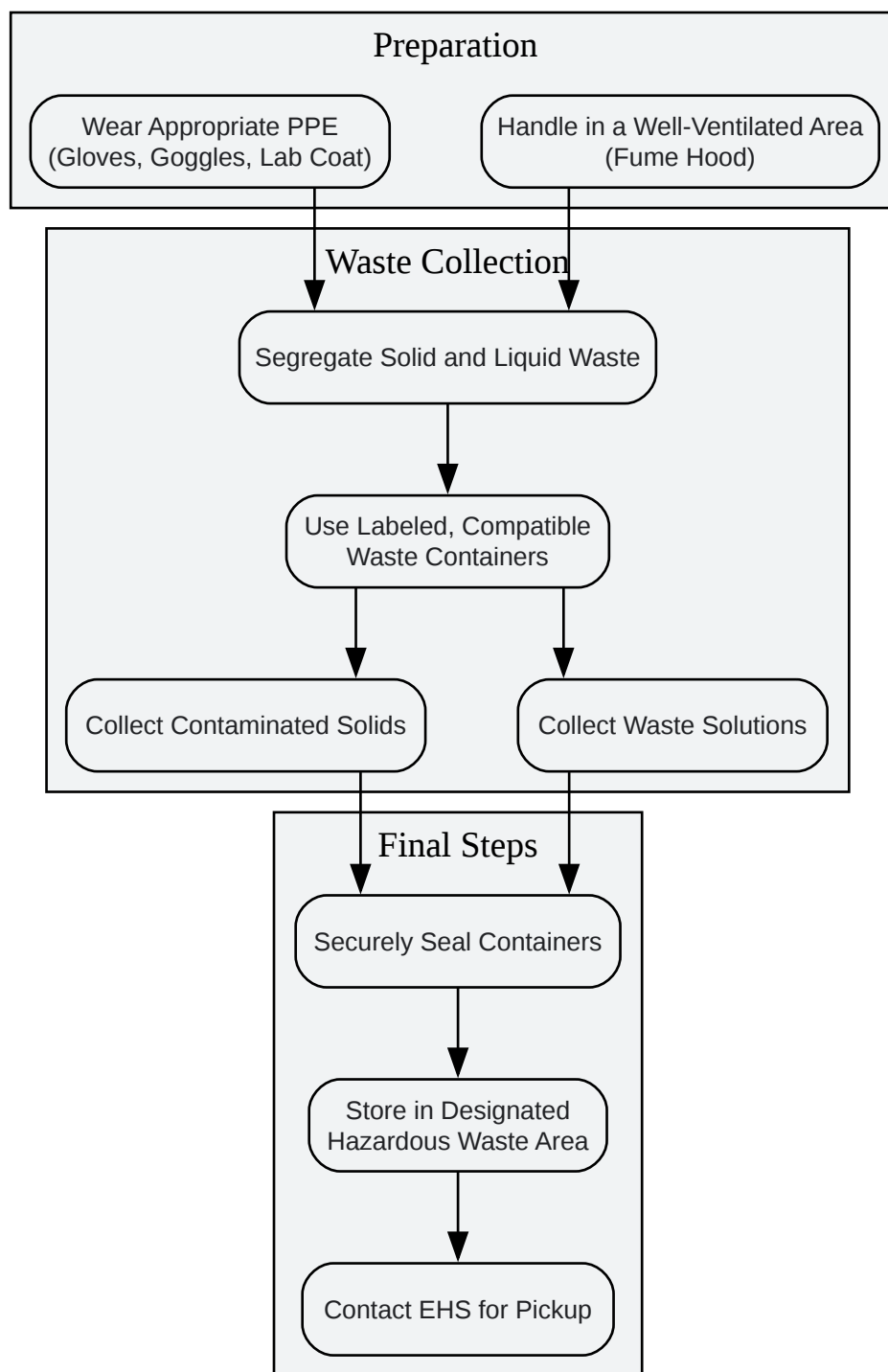
III. Chemical and Physical Properties

The following table summarizes key quantitative data for Basic Yellow 87.

Property	Value
Molecular Formula	C ₁₅ H ₁₉ N ₃ O ₄ S
Molecular Weight	337.4 g/mol
Appearance	Yellow solid
Melting Point	140°C (decomposes)[2]
Water Solubility	40 g/L at 20°C[2]
Log Pow	-1.69[2][3]
Acute Dermal LD50 (Rat)	>2000 mg/kg bw[4][5]

IV. Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of Basic Yellow 87.



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Basic Yellow 87 Disposal Workflow

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